

Physicochemical Properties and Characterization

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Compound of Interest

Compound Name: 3-Chloro-2-(2-furylmethoxy)aniline

CAS No.: 937605-81-7

Cat. No.: B3169577

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The physicochemical properties of chloroaniline derivatives are critical determinants of their biological activity and "drug-likeness." The presence of the chloro group and the heterocyclic ether side chain in our representative molecule, 3-chloro-4-(pyridin-2-ylmethoxy)aniline, imparts a unique combination of properties that are summarized in the table below.

Property	Value	Source
CAS Number	524955-09-7	[3][4][5]
Molecular Formula	C ₁₂ H ₁₁ ClN ₂ O	[5]
Molecular Weight	234.68 g/mol	[5]
Physical Form	Solid	[3][5]
Melting Point	93 °C	[5]
Purity	≥98%	[5]
InChI Key	XCAPJQSICQSUJP-UHFFFAOYSA-N	[5]

Synthesis of 3-chloro-4-(pyridin-2-ylmethoxy)aniline: A Step-by-Step Protocol with Mechanistic Insights

The synthesis of 3-chloro-4-(pyridin-2-ylmethoxy)aniline is a multi-step process that involves the reduction of a nitro group to an amine. A common and effective method utilizes zinc powder in the presence of a proton source, such as ammonium chloride.^[3]

Experimental Protocol

Reaction: Reduction of 2-((2-chloro-4-nitrophenoxy)methyl)pyridine to 3-chloro-4-(pyridin-2-ylmethoxy)aniline.

Materials:

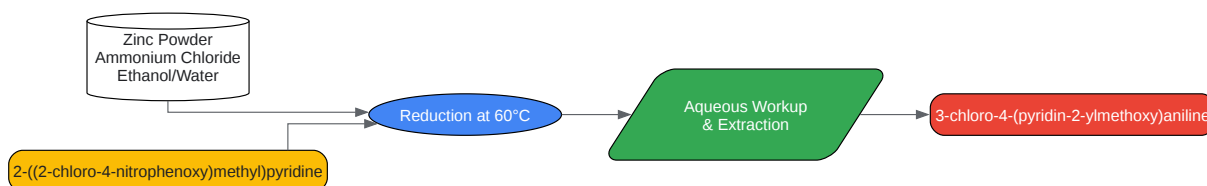
- 2-((2-chloro-4-nitrophenoxy)methyl)pyridine (1.0 eq)
- Zinc powder (5.9 eq)
- Ammonium chloride (3.0 eq)
- Ethanol
- Water
- Ethyl acetate
- Saturated brine solution

Procedure:

- To a round-bottom flask, add 2-((2-chloro-4-nitrophenoxy)methyl)pyridine (e.g., 3.9 g, 15 mmol), zinc powder (e.g., 5.8 g, 88 mmol), and ammonium chloride (e.g., 2.4 g, 44 mmol).^[3]
- Add a mixture of ethanol and water (e.g., 60 mL of ethanol and 10 mL of H₂O).^[3]

- Stir the mixture at 60°C overnight. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- Upon completion, pour the reaction mixture into water (e.g., 200 mL).
- Extract the aqueous mixture with ethyl acetate.
- Separate the organic phase, wash with saturated brine, and dry over anhydrous sodium sulfate.
- Remove the solvent under reduced pressure to yield the desired product, 3-chloro-4-(pyridin-2-ylmethoxy)aniline.[3]

Synthetic Workflow Diagram



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Caption: Workflow for the synthesis of 3-chloro-4-(pyridin-2-ylmethoxy)aniline.

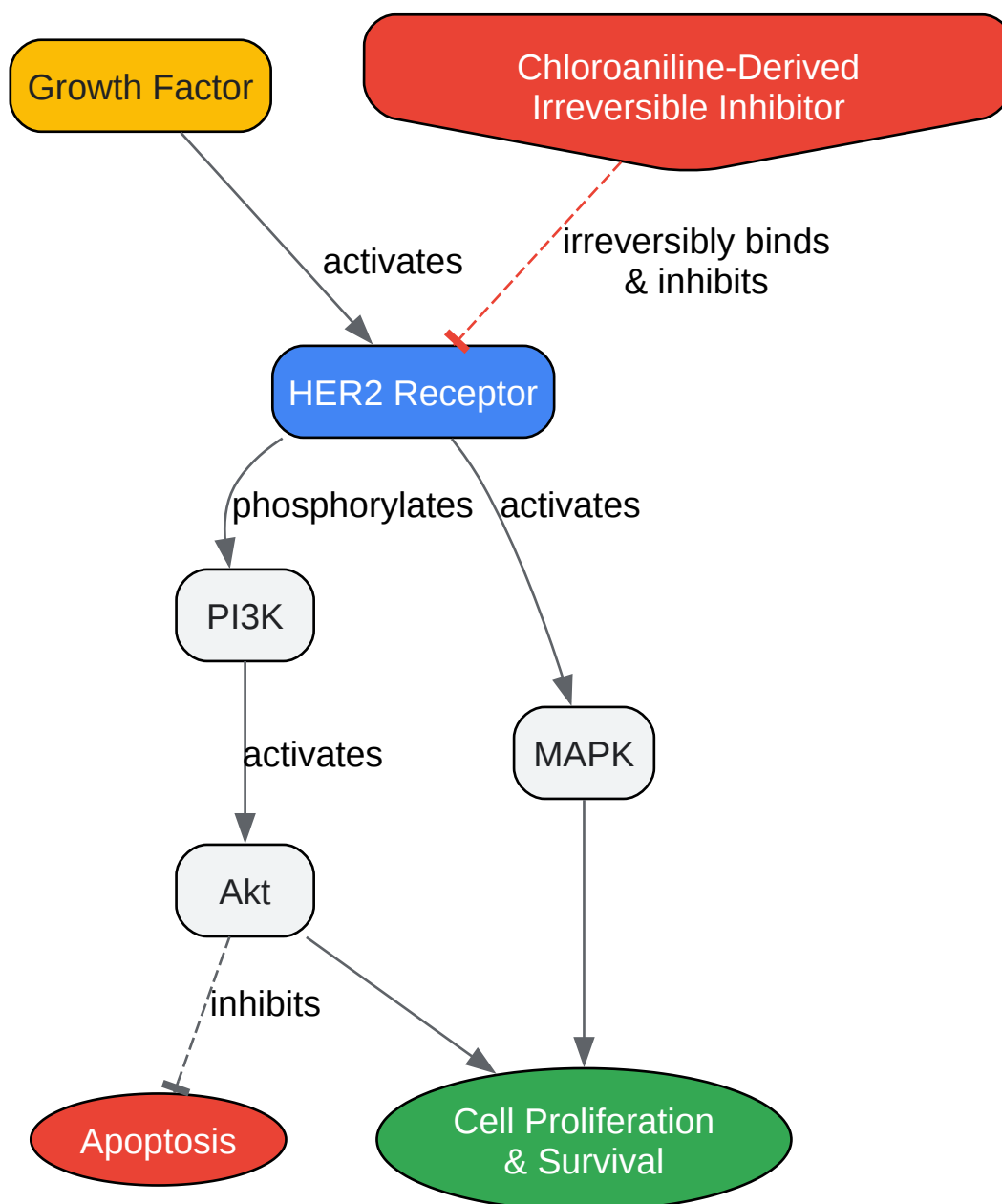
Applications in Drug Discovery: A Gateway to Kinase Inhibitors

Chloroaniline derivatives, such as 3-chloro-4-(pyridin-2-ylmethoxy)aniline, are valuable intermediates in the synthesis of targeted therapeutics, particularly kinase inhibitors. The aniline nitrogen serves as a key attachment point for building more complex molecules that can interact with the ATP-binding pocket of kinases.

For instance, 3-chloro-4-(pyridin-2-ylmethoxy)aniline has been utilized in the preparation of disubstituted (arylamino)quinolinecarbonitriles, which act as orally active, irreversible inhibitors of human epidermal growth factor receptor-2 (HER2) kinase.[3] Overexpression of HER2 is a key driver in certain types of breast cancer.

Conceptual Signaling Pathway: Inhibition of HER2

The diagram below illustrates the conceptual mechanism of action for a drug candidate derived from our representative chloroaniline. By irreversibly binding to the HER2 kinase domain, the inhibitor blocks downstream signaling pathways, such as the PI3K/Akt and MAPK pathways, which are crucial for cell proliferation and survival.



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Caption: Conceptual signaling pathway of HER2 and its inhibition.

Analytical Methods for Chloroaniline Derivatives

The accurate detection and quantification of chloroaniline derivatives are essential for reaction monitoring, quality control, and metabolic studies. Gas chromatography (GC) and liquid chromatography (LC), often coupled with mass spectrometry (MS), are powerful techniques for this purpose.[6][7]

Analytical Technique	Detector	Key Advantages	Application
Gas Chromatography (GC)	Nitrogen-Phosphorus Detector (NPD)	High sensitivity and selectivity for nitrogen-containing compounds.	Trace analysis of anilines in environmental samples.[8]
Flame Ionization Detector (FID)	Robust, wide linear range.	General quantification and purity assessment.	
Mass Spectrometry (MS)	Provides structural information for definitive identification.	Metabolite identification, impurity profiling.[6]	
Liquid Chromatography (LC)	Mass Spectrometry (MS/MS)	Suitable for non-volatile and thermally labile compounds; high sensitivity and selectivity.	Analysis of anilines in aqueous samples with minimal sample preparation.[6]
Capillary Electrophoresis (CE)	Amperometric Detection	High separation efficiency, suitable for charged species.	Analysis of chloroanilines in water samples.[9]

Safety and Handling of Chloroaniline Derivatives

Chloroaniline derivatives, like many aromatic amines, should be handled with care due to their potential toxicity. The following are general safety precautions based on data for related compounds.

- Personal Protective Equipment (PPE): Wear appropriate protective gloves, clothing, and eye/face protection.[10][11]
- Handling: Use only in a well-ventilated area or under a chemical fume hood.[12] Avoid breathing dust, fumes, gas, mist, vapors, or spray.[13] Wash hands thoroughly after handling.[10]

- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[10][12]
Some derivatives may be light or air-sensitive and require storage under an inert atmosphere.[12]
- First Aid:
 - In case of skin contact: Wash off immediately with plenty of soap and water.[11]
 - In case of eye contact: Rinse immediately with plenty of water for at least 15 minutes.[11]
 - If inhaled: Remove to fresh air.[11]
 - If swallowed: Rinse mouth and seek medical attention.[10][11]

Always consult the specific Safety Data Sheet (SDS) for the particular compound being used.

Conclusion

The chloroaniline scaffold, exemplified here by 3-chloro-4-(pyridin-2-ylmethoxy)aniline, represents a versatile and valuable platform in modern drug discovery. A thorough understanding of its synthesis, physicochemical properties, and biological applications is crucial for medicinal chemists aiming to develop novel therapeutics. The methodologies and insights provided in this guide are intended to serve as a practical resource for researchers in this exciting and impactful field.

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